

"High-performance liquid chromatography (HPLC) method for Salicyloyltremuloidin"

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Compound of Interest

Compound Name: *Salicyloyltremuloidin*

Cat. No.: *B12385972*

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An optimized High-Performance Liquid Chromatography (HPLC) method has been established for the quantification of **Salicyloyltremuloidin**, a key compound of interest in pharmaceutical and phytochemical research. This application note provides a comprehensive protocol for the analysis, including sample preparation, chromatographic conditions, and expected performance metrics. The method is designed for researchers, scientists, and drug development professionals requiring a reliable and accurate quantification of **Salicyloyltremuloidin** in various sample matrices.

Chromatographic Conditions

A reversed-phase HPLC method was developed and validated for the determination of **Salicyloyltremuloidin**. The separation is achieved on a C18 column with a gradient elution profile, ensuring high resolution and sensitivity.

Parameter	Value
Column	C18, 5 µm, 4.6 x 250 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	5% B for 2 min, then isocratic at 25% B for 3 min ^[1]
Flow Rate	1.0 mL/min ^[1]
Injection Volume	10 µL ^[1]
Column Temperature	30°C
Detection Wavelength	270 nm

Quantitative Data Summary

The developed method exhibits excellent linearity, sensitivity, and accuracy for the quantification of **Salicyloyltremuloidin**. The following table summarizes the key quantitative parameters.

Parameter	Result
Retention Time	~9.8 min ^[2]
**Linearity (R ²) **	> 0.999
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantification (LOQ)	1.5 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (%RSD)	< 2%

Experimental Protocols

Standard Solution Preparation

- **Primary Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **Salicyloyltremuloidin** reference standard and dissolve it in 10 mL of methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the primary stock solution with the mobile phase (initial conditions) to concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation

- **Extraction:** For solid samples (e.g., plant material), perform an extraction using a suitable solvent such as methanol or ethanol. A common procedure involves sonicating the sample in the solvent for 30 minutes, followed by centrifugation. For liquid samples, a simple dilution with the mobile phase may be sufficient.
- **Filtration:** Prior to injection, all samples and standard solutions must be filtered through a 0.45 µm syringe filter to remove any particulate matter and prevent column clogging[3].

Visualizations

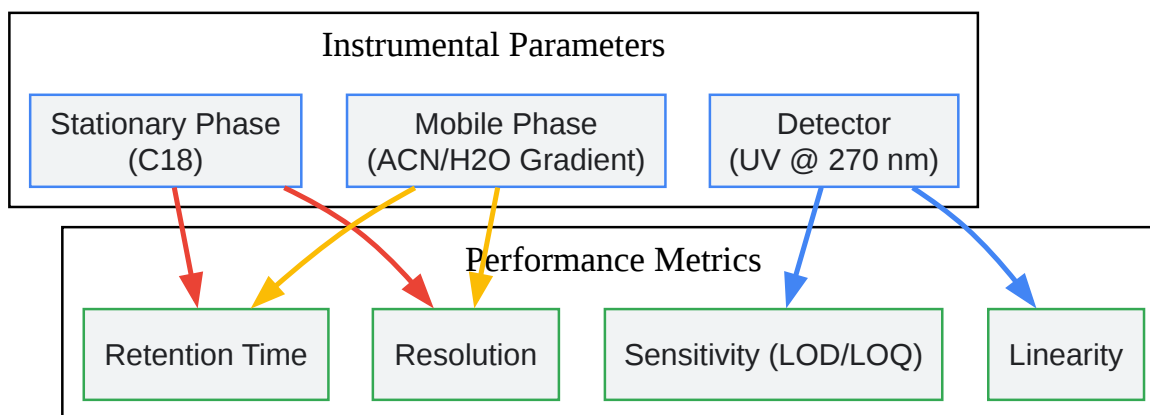
HPLC Workflow for Salicyloyltremuloidin Analysis



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Caption: Workflow for **Salicyloyltremuloidin** analysis by HPLC.

Logical Relationship of Method Parameters



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Caption: Interdependence of HPLC method parameters and performance.

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References

- 1. farmaciajournal.com [farmaciajournal.com]
- 2. A stability-indicating, reversed-phase HPLC method for quantification of assay and organic impurities in doxycycline hyclate bulk and parenteral dosage forms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. nacalai.com [nacalai.com]
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